

An In-depth Technical Guide on Latanoprost Ethyl Amide-d4

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Compound of Interest

Compound Name: Latanoprost ethyl amide-d4

Cat. No.: B10767590

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This technical guide provides comprehensive information on **Latanoprost ethyl amide-d4**, a deuterated analog of a prostaglandin F2 α agonist. It is intended for researchers, scientists, and professionals in drug development, offering insights into its properties, safety, handling, and application in experimental settings.

Compound Identification and Physicochemical Properties

Latanoprost ethyl amide-d4 is the deuterated form of Latanoprost ethyl amide. The incorporation of four deuterium atoms provides a stable isotopic label, making it an ideal internal standard for mass spectrometry-based quantification of Latanoprost ethyl amide in biological samples.^{[1][2]} Latanoprost ethyl amide itself is an analog of Latanoprost, where the C-1 carboxyl group is modified to an N-ethyl amide.^{[3][4]}

Table 1: Physicochemical Data for **Latanoprost Ethyl Amide-d4**

Property	Value
Formal Name	N-ethyl-9 α ,11 α ,15S-trihydroxy-17-phenyl-18,19,20-trinor-prost-5Z-en-1-amide-3,3,4,4-d ₄
Chemical Formula	C ₂₅ H ₃₄ D ₄ NO ₄
Formula Weight	420.6 g/mol
Purity	≥99% deuterated forms (d ₁ -d ₄)
Formulation	A solution in ethanol
Solubility	DMF: 30 mg/ml; DMSO: 50 mg/ml; Ethanol: 30 mg/ml; PBS (pH 7.2): 0.2 mg/ml
Storage	-20°C
Stability	≥ 2 years

(Data sourced from Cayman Chemical product information.)[\[2\]](#)

Safety, Handling, and Storage

While a specific safety data sheet (SDS) for **Latanoprost ethyl amide-d₄** is not publicly available, the safety profile is expected to be similar to its non-deuterated counterpart, Latanoprost ethyl amide, and the parent compound, Latanoprost.[\[5\]](#) Latanoprost is classified as toxic if swallowed and is suspected of damaging fertility or the unborn child.[\[6\]](#)

Table 2: Hazard Identification and Precautionary Statements

Hazard	GHS Classification	Precautionary Statements
Acute Oral Toxicity	Category 3	P264: Wash hands thoroughly after handling.[7] P270: Do not eat, drink or smoke when using this product.[6][7] P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[6]
Reproductive Toxicity	Category 2	P201: Obtain special instructions before use.[6] P202: Do not handle until all safety precautions have been read and understood. P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6] P308+P313: IF exposed or concerned: Get medical advice/attention.[6]
Eye Irritation	Category 2A	P264: Wash thoroughly after handling.[5] P305+P351+P338: If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
Flammability	Flammable Liquid 2	P210: Keep away from heat/sparks/open flames/hot surfaces. - No smoking.[5]

Storage and Handling:

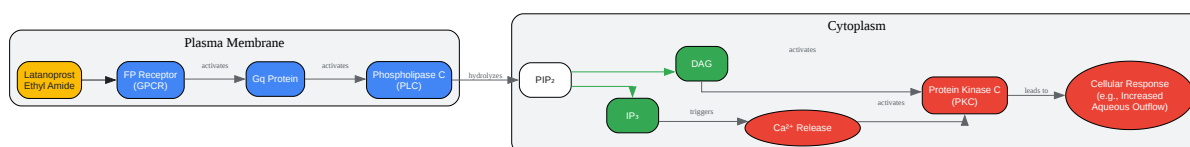
- Store the unopened product at -20°C.[2]
- It is recommended to handle this compound in a laboratory hood.

- Avoid direct contact with the skin and eyes by wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- For long-term storage, it is recommended to store Latanoprost and its analogs as a solution in an organic solvent at -20°C.

Biological Activity and Signaling Pathway

Latanoprost and its analogs are potent agonists of the Prostaglandin F_{2α} (FP) receptor, a G-protein coupled receptor (GPCR).[8][9][10] The activation of the FP receptor is the primary mechanism for the therapeutic effects of these compounds, such as reducing intraocular pressure in the treatment of glaucoma.[9][10]

Upon agonist binding, the FP receptor couples to the Gq family of G-proteins, which in turn activates Phospholipase C (PLC).[8][11][12] PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).[8] IP₃ binds to its receptors on the endoplasmic reticulum, leading to the release of stored calcium (Ca²⁺) into the cytoplasm.[8][11] The increase in intracellular Ca²⁺, along with DAG, activates Protein Kinase C (PKC) and other downstream signaling cascades, ultimately leading to various cellular responses.[11]



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Caption: Prostaglandin F_{2α} (FP) Receptor Signaling Pathway.

Experimental Protocols

Latanoprost ethyl amide-d4 is primarily used as an internal standard in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate quantification of the non-deuterated form of the compound.^{[13][14]} The use of a deuterated internal standard is considered the gold standard in quantitative mass spectrometry as it co-elutes with the analyte, effectively compensating for variations in sample preparation, matrix effects, and instrument response.^{[13][14][15]}

Quantification of Latanoprost Ethyl Amide in Plasma by LC-MS/MS

This protocol provides a general methodology for the quantification of Latanoprost ethyl amide in a biological matrix using **Latanoprost ethyl amide-d4** as an internal standard.

4.1.1. Materials and Reagents

- Latanoprost ethyl amide (analyte)
- **Latanoprost ethyl amide-d4** (internal standard)
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid, LC-MS grade
- Ultrapure water
- Control plasma (e.g., human, rat)

4.1.2. Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL):
 - Accurately weigh the required amount of Latanoprost ethyl amide and **Latanoprost ethyl amide-d4** and dissolve in methanol to obtain a final concentration of 1 mg/mL for each.
- Working Standard Solutions:

- Prepare a series of working standard solutions of Latanoprost ethyl amide by serial dilution of the primary stock solution with 50:50 (v/v) methanol:water. These will be used to construct the calibration curve.
- Internal Standard (IS) Working Solution (e.g., 100 ng/mL):
 - Dilute the **Latanoprost ethyl amide-d4** primary stock solution with methanol to achieve the desired concentration.

4.1.3. Sample Preparation (Protein Precipitation)

- To 50 µL of plasma sample (blank, calibration standard, or unknown sample), add 10 µL of the IS working solution.
- Vortex briefly.
- Add 150 µL of cold acetonitrile to precipitate the plasma proteins.[\[16\]](#)
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.[\[16\]](#)
- Transfer the supernatant to a new microcentrifuge tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

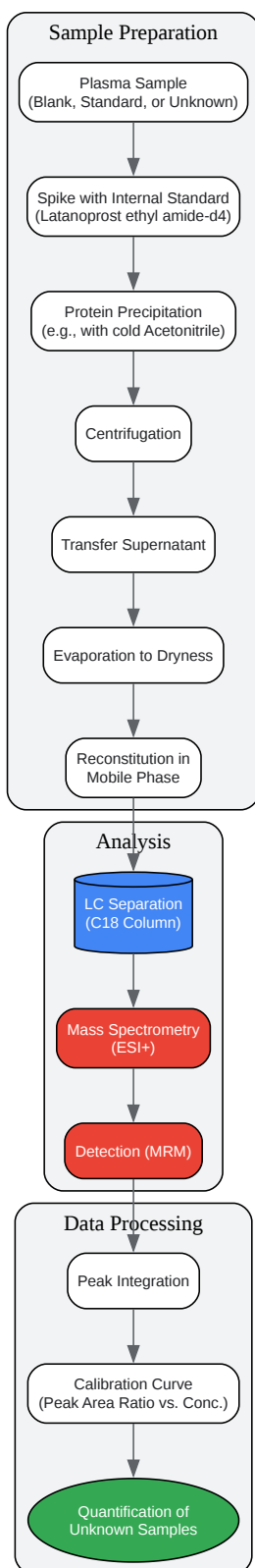
4.1.4. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to ensure separation from matrix components.

- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions: To be determined by direct infusion of the analyte and internal standard.
For example:
 - Latanoprost ethyl amide: $[M+H]^+$ > product ion
 - **Latanoprost ethyl amide-d4**: $[M+H]^+$ > product ion (with a 4 Da mass shift)

4.1.5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio (analyte/internal standard) against the concentration of the calibration standards.
- Determine the concentration of Latanoprost ethyl amide in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Caption: Bioanalytical Workflow for Quantification using an Internal Standard.

Disclaimer

The information provided in this technical guide is for research purposes only and is based on publicly available data for similar compounds. A specific Safety Data Sheet (SDS) for **Latanoprost ethyl amide-d4** was not found. It is crucial to obtain and consult the SDS provided by the supplier before handling this compound. All laboratory work should be conducted by trained professionals in a suitably equipped facility, following all applicable safety guidelines and regulations.

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